Application Note: X-ray Diffraction Analysis of Pigment Red 170 Polymorphs

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Compound of Interest		
Compound Name:	PIGMENT RED 170	
Cat. No.:	B1581009	Get Quote

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Introduction

Pigment Red 170 (P.R. 170) is a high-performance organic pigment widely utilized in the automotive, industrial coatings, and plastics industries due to its excellent coloristic properties and durability. The performance of P.R. 170 is intrinsically linked to its solid-state structure, as it can exist in several polymorphic forms, each exhibiting distinct physical and chemical properties, including color, lightfastness, and thermal stability. Understanding and controlling the polymorphic composition of P.R. 170 is therefore critical for ensuring product quality and performance. X-ray powder diffraction (XRPD) is a powerful and non-destructive analytical technique that serves as the primary method for identifying and quantifying the different crystalline phases of this pigment.

This application note provides a detailed protocol for the X-ray diffraction analysis of **Pigment Red 170** polymorphs, including data interpretation and quantitative phase analysis.

Polymorphism in **Pigment Red 170**

Pigment Red 170 is known to exist in at least four polymorphic forms: α, β, γ, and φ.[1]

- α-Phase: This is the initial, kinetically favored polymorph obtained during synthesis.[1][2] It is generally less stable and can transform into other phases upon thermal treatment.[1][3]

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- β-Phase: This polymorph is characterized by a disordered layer structure, which can result in complex X-ray diffraction patterns exhibiting both sharp Bragg peaks and diffuse scattering. [4][5][6] It is used industrially for the coloration of plastics.[6]

- γ-Phase: A more thermodynamically stable form compared to the α-phase, often obtained through hydrothermal treatment of the α-phase.[3][7] This transformation leads to pigments with improved properties.[3][7]

- φ-Phase: This is a dense and highly stable polymorph produced industrially by thermal treatment of the initial α-polymorph in water at 130°C under pressure.[1][2][8]

Quantitative Data Summary

The identification of each polymorph is achieved by analyzing the characteristic peaks in their respective X-ray diffraction patterns. The following table summarizes the key diffraction peaks for the α and γ phases of **Pigment Red 170**, which are the most commonly discussed in the context of phase transformation studies. Data for the β and φ phases are less commonly reported in a consolidated format due to the complexity of the β-phase pattern and proprietary nature of the φ-phase.

2θ (°) (Cu Kα)	d-spacing (Å)	Relative Intensity	Polymorph
~4.0-6.0	~22.1-14.7	Weak	α
5.3	16.66	-	α
7.6	11.62	-	α
8.2	10.77	-	α
11.7	7.56	-	α
15.9	5.57	-	α
18.8	4.72	-	α
Absence of peak in 4-6° range	-	-	γ

Note: The diffraction pattern of the β-phase is complex due to stacking disorder and may not be easily represented by a simple peak list. The φ-phase data is not readily available in public literature.

Experimental Protocol: Powder X-ray Diffraction Analysis of **Pigment Red 170**

This protocol outlines the steps for analyzing the polymorphic content of **Pigment Red 170** samples using a powder X-ray diffractometer.

1. Instrumentation and Reagents

- Instrument: Powder X-ray Diffractometer (e.g., Bruker D8A or equivalent)

- X-ray Source: Cu Kα radiation (λ = 1.5406 Å)

- Detector: Scintillation counter or a position-sensitive detector

- Sample Holders: Standard powder sample holders

- Reagents: Ethanol or methanol for cleaning sample holders

- Equipment: Spatula, mortar and pestle (if particle size reduction is needed), glass slide

2. Sample Preparation

Proper sample preparation is crucial for obtaining high-quality diffraction data.

- Ensure the **Pigment Red 170** sample is a fine, homogeneous powder. If necessary, gently grind the sample using a mortar and pestle to reduce particle size and preferred orientation effects.

- Carefully pack the powdered sample into the sample holder. The surface of the sample should be flat and level with the surface of the holder to avoid errors in peak positions.

- Use a glass slide to gently press the powder into the holder and create a smooth surface.
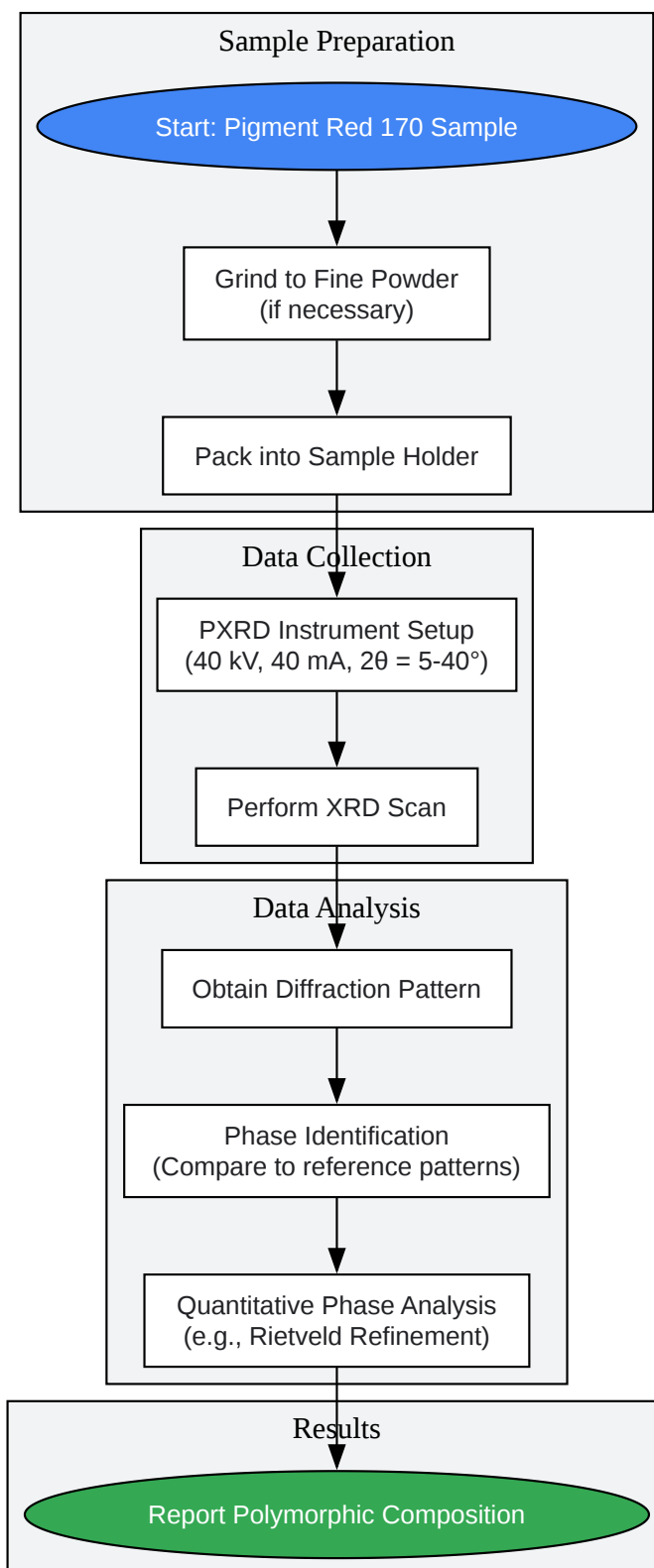
3. Instrument Setup and Data Collection

- Set the X-ray generator to 40 kV and 40 mA.[3]

- Configure the data collection parameters:

  - Scan Range (2θ): 5° to 40°[3]

  - Step Size: 0.02°

  - Scan Speed/Time per Step: 1-2 seconds (or as optimized for desired signal-to-noise ratio)

- Mount the sample holder in the diffractometer.

- Initiate the data collection scan.
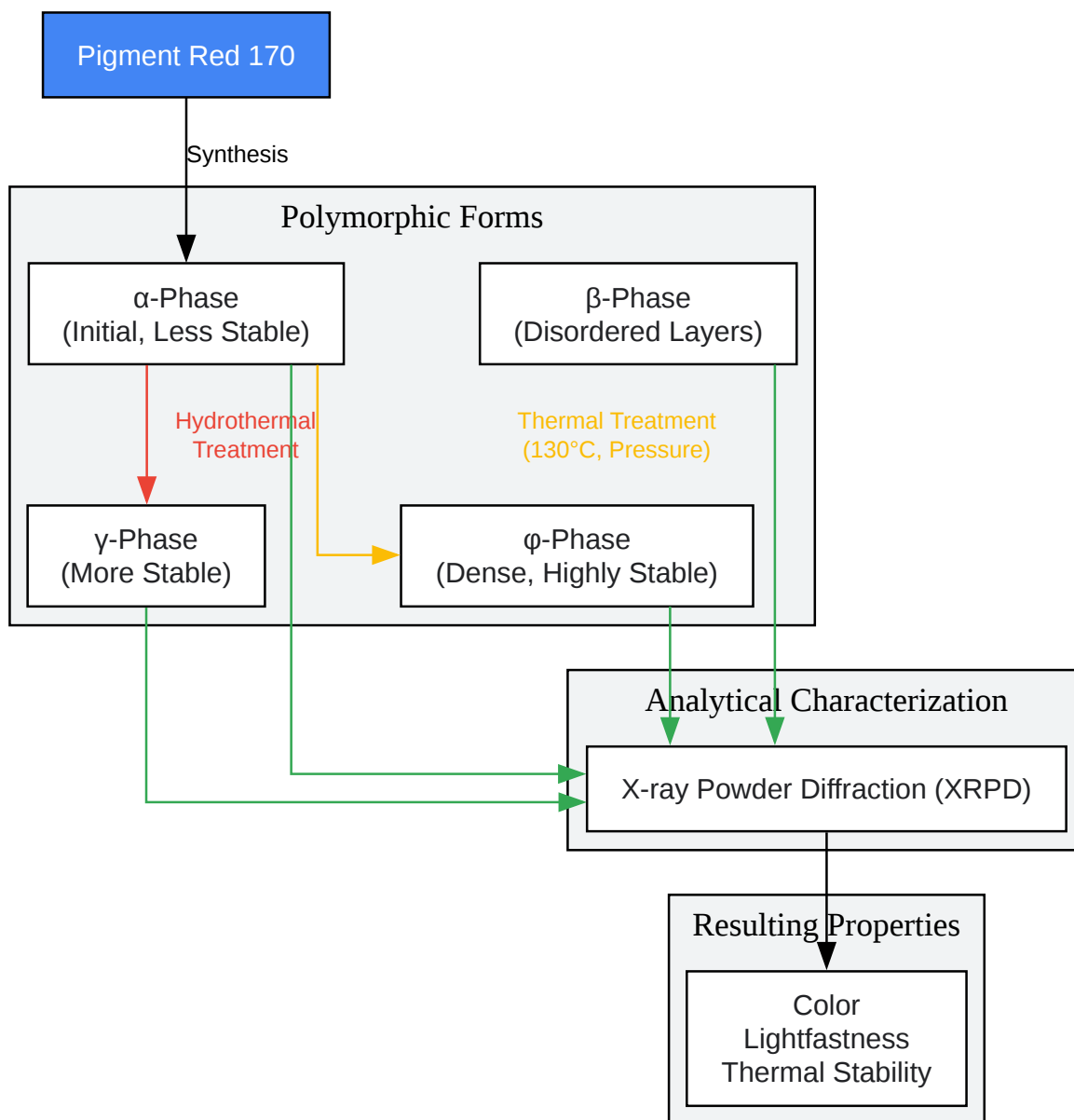
4. Data Analysis

- Phase Identification:

  - Compare the experimental diffraction pattern with reference patterns for the known polymorphs of **Pigment Red 170**.

  - Pay close attention to the characteristic peaks for each phase. For example, the presence of a weak peak between 4° and 6° 2θ is indicative of the α-phase, while its absence suggests the presence of the γ-phase.[3]

- Quantitative Phase Analysis (QPA):

  - The relative amounts of different polymorphs in a mixture can be determined using methods such as the Rietveld refinement or by measuring the intensity of unique, non-overlapping diffraction peaks for each phase.

  - For a semi-quantitative analysis of α to γ transformation, the intensity of the characteristic α-phase peak ($I\alpha$) between 4° and 6° 2θ can be monitored. The weight percentage of the α-phase ($W\alpha$) can be estimated using the formula: $W\alpha$ (%) = ($I\alpha$ / $I\alpha P$) * 100, where $I\alpha P$ is the intensity of the same peak in a pure α-phase sample.[3]

Diagrams

Sample Preparation

Start: Pigment Red 170 Sample

↓

Grind to Fine Powder
(if necessary)

↓

Pack into Sample Holder

Data Collection

PXRD Instrument Setup
(40 kV, 40 mA, $2\theta = 5\text{-}40°$)

↓

Perform XRD Scan

Data Analysis

Obtain Diffraction Pattern

↓

Phase Identification
(Compare to reference patterns)

↓

Quantitative Phase Analysis
(e.g., Rietveld Refinement)

Results

Report Polymorphic Composition

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Caption: Experimental workflow for PXRD analysis of **Pigment Red 170**.

Caption: Relationship between synthesis, polymorphs, and analysis of **Pigment Red 170**.

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